

side-by-side comparison of commercial anti-BACE1 (485-501) antibodies

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Compound of Interest

Compound Name: BACE1 (485-501)

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A Researcher's Guide to Commercial Anti-BACE1 (485-501) Antibodies

For researchers investigating Alzheimer's disease and other neurological conditions, the accurate detection of Beta-site APP Cleaving Enzyme 1 (BACE1) is paramount. Specifically, antibodies targeting the C-terminal region of BACE1, encompassing amino acids 485-501, are valuable tools for studying the enzyme's processing and trafficking. This guide provides a side-by-side comparison of commercially available polyclonal and monoclonal antibodies raised against this specific epitope, offering supporting data and experimental protocols to aid in antibody selection.

Performance Comparison of Anti-BACE1 (485-501) Antibodies

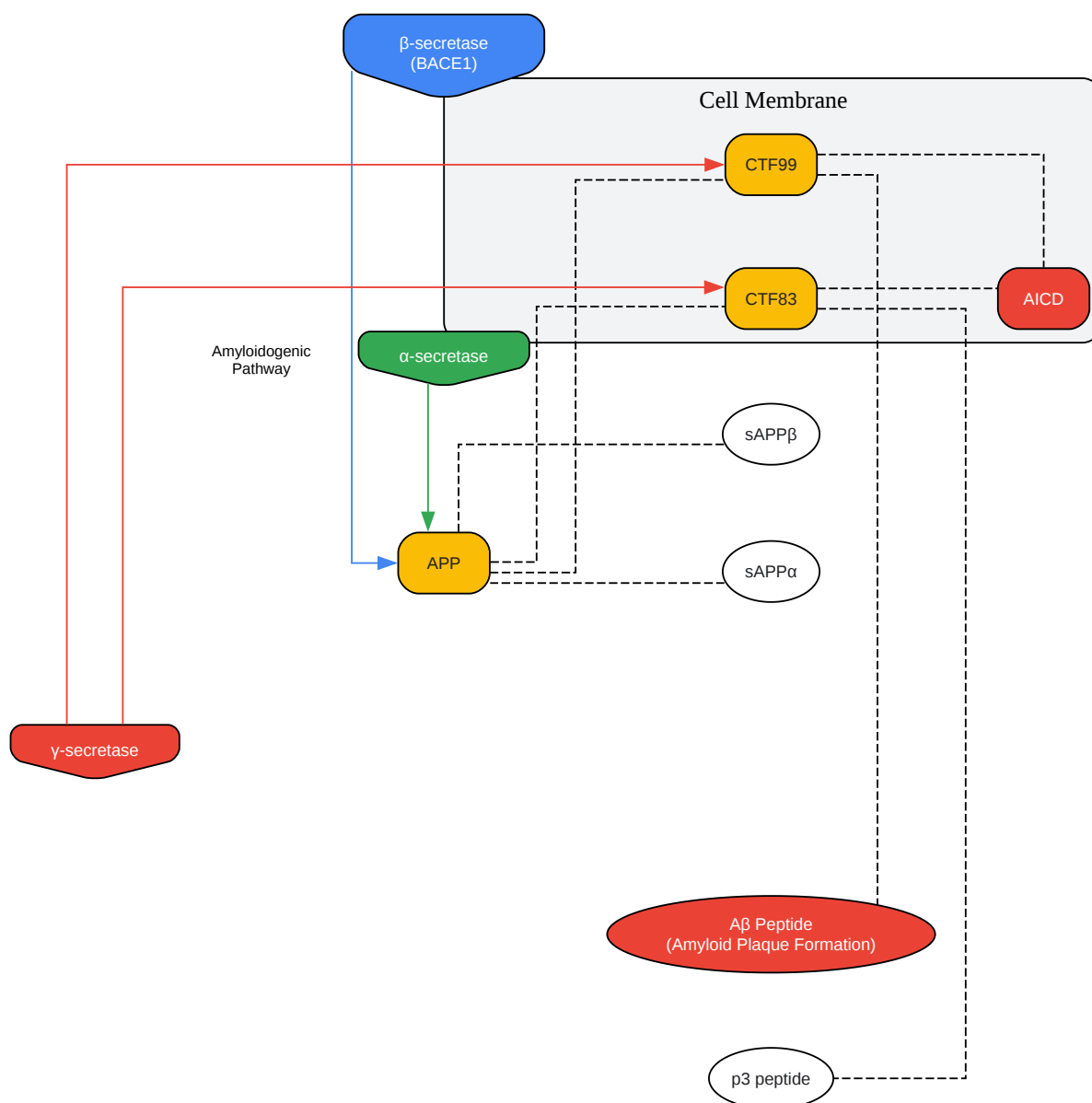
The following table summarizes the key features and validated applications of several commercially available anti-BACE1 antibodies targeting the 485-501 region. This data has been compiled from manufacturer datasheets and relevant scientific publications.

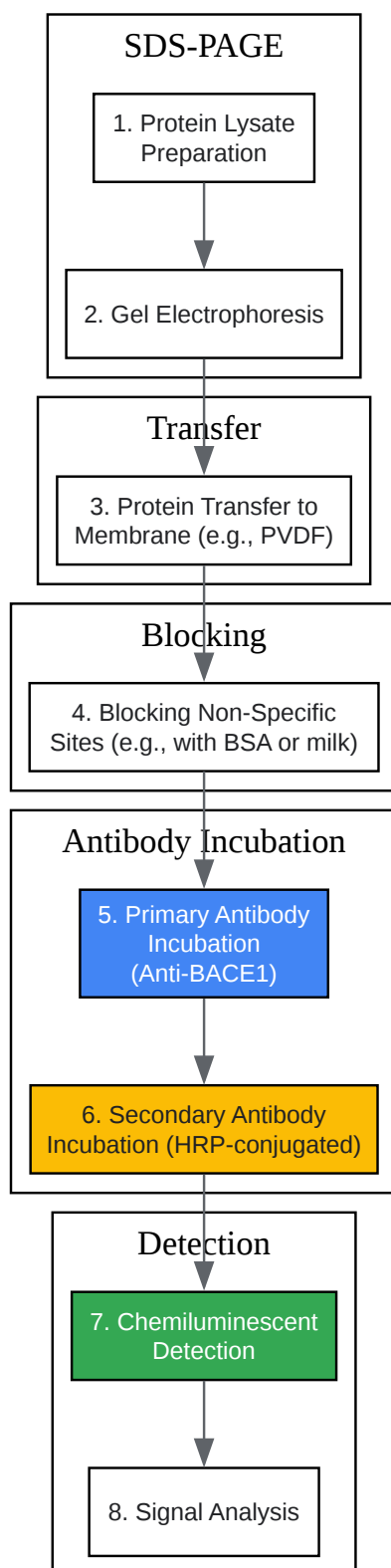
Antibody	Supplier	Catalog No.	Host	Clonality	Immunogen Sequence	Validated Applications & Recommended Dilutions	Species Reactivity
Anti-BACE1 Polyclonal Antibody	Thermo Fisher Scientific	PA1-757	Rabbit	Polyclonal	C(485) L R Q Q H D D F A D D I S L L K(501) of human beta-secretase[1]	Western Blot, Immunocytochemistry/Immunofluorescence, ELISA, Immunoprecipitation[1]	Human, Mouse[1]
Anti-BACE 1, C-Terminus (485-501)	Sigma-Aldrich	B0806	Rabbit	Polyclonal	Synthetic peptide corresponding to the C-terminus of human BACE-1 (amino acids 485-501) [2]	Western Blot: 1:1,000	Human
BACE1 Antibody (485-501), pAb	GenScript	A00880	Rabbit	Polyclonal	Synthetic peptide (KLH conjugated), CLRQQH	Not specified in search results	Human (predicted: Mouse, Rat,

					DDFADD ISLLK, correspo nding to amino acids 485- 501[3][4]	Bovine) [3][4]
Anti- BACE1 antibody	Abcam	ab10716	Rabbit	Polyclon al	Synthetic Peptide within Human BACE1 aa 450 to C- terminus	Western Blot: 1/1000, Immunoc ytochemi stry/Imm unofluore scence: 1/100 Human, Mouse
BACE1 (D10E5) Rabbit mAb	Cell Signaling Technolo gy	#5606	Rabbit	Monoclo nal	Synthetic peptide correspo nding to residues surroundi ng His490 of human BACE1 protein[5]	Western Blotting, Immunop recipitatio n, Immunofl uorescen ce[5] Human, Mouse, Rat[5]

Visualizing Key Biological and Experimental Processes

To provide a clearer understanding of the context in which these antibodies are used, the following diagrams illustrate the amyloid precursor protein (APP) processing pathway and a standard Western Blotting workflow.





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Phone: (601) 213-4426

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